

Application Notes and Protocols for 4-Aminobenzophenone in UV Curing Coatings

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Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **4-Aminobenzophenone** (4-ABP) as a photoinitiator in ultraviolet (UV) curing coating formulations.

Introduction

4-Aminobenzophenone is a highly effective Type II photoinitiator used in free-radical polymerizable UV curing systems.[1] As a derivative of benzophenone, it requires a co-initiator, typically a tertiary amine, to generate free radicals upon exposure to UV light.[2][3][4][5] This initiation system is widely employed in the formulation of coatings, inks, and adhesives due to its rapid curing capabilities at ambient temperatures, which minimizes the emission of volatile organic compounds (VOCs).[6]

The mechanism of action involves the absorption of UV energy by 4-ABP, which then enters an excited triplet state. In this state, it abstracts a hydrogen atom from the amine synergist, generating an aminoalkyl radical. This radical species is highly reactive and efficiently initiates the polymerization of acrylate or other unsaturated monomers and oligomers in the formulation, leading to a cross-linked, durable coating.[3][4][5]

Key Components of a UV Curing Formulation

A typical UV curing formulation using **4-Aminobenzophenone** consists of the following components:

- **Oligomers:** These are prepolymers that form the backbone of the coating and largely determine its final physical and chemical properties, such as hardness, flexibility, and chemical resistance.^[7] Urethane acrylates are a common choice, offering a good balance of properties.^[7]
- **Monomers (Reactive Diluents):** These are low-viscosity liquids that dissolve the solid components and adjust the viscosity of the formulation for application. They also participate in the polymerization reaction, becoming part of the final cured film. Tripropylene glycol diacrylate (TPGDA) is a frequently used reactive diluent.
- **Photoinitiator:** In this context, **4-Aminobenzophenone** (a Type II photoinitiator).
- **Co-initiator (Synergist):** A hydrogen donor, typically a tertiary amine, is essential for the function of Type II photoinitiators like 4-ABP. Amine synergists also help to mitigate oxygen inhibition at the surface of the coating, ensuring a tack-free cure.^{[2][4][5]}
- **Additives:** These can include leveling agents, defoamers, and pigments to modify the appearance and performance of the coating.

Experimental Protocols

Below are detailed protocols for the preparation, application, curing, and evaluation of a UV-curable coating formulated with **4-Aminobenzophenone**.

Protocol 1: Formulation of a Clear UV-Curable Coating

This protocol describes the preparation of a model clear coating formulation.

Materials:

- Urethane Acrylate Oligomer
- Tripropylene Glycol Diacrylate (TPGDA)
- **4-Aminobenzophenone (4-ABP)**

- Amine Synergist (e.g., 2-Ethylhexyl-4-(dimethylamino)benzoate - EHA)
- Leveling Agent

Procedure:

- In a light-blocking container, combine the urethane acrylate oligomer and TPGDA in the desired ratio (see Table 1 for an example).
- Stir the mixture with a mechanical stirrer at a low speed to avoid introducing air bubbles until a homogeneous solution is obtained.
- Add the pre-weighed amount of **4-Aminobenzophenone** to the mixture and continue stirring until it is completely dissolved.
- Introduce the amine synergist to the formulation and stir until fully incorporated.
- Add any additives, such as a leveling agent, and stir for an additional 10-15 minutes to ensure homogeneity.
- Allow the formulation to degas at room temperature or use a vacuum chamber to remove any entrapped air.

Protocol 2: Coating Application and UV Curing

This protocol details the application of the formulated coating onto a substrate and the subsequent UV curing process.

Equipment:

- Substrate (e.g., glass panels, plastic sheets, or wood)
- Bar coater or spin coater
- UV curing unit with a mercury vapor lamp or UV-LED source

Procedure:

- Ensure the substrate is clean, dry, and free of any contaminants.

- Apply the formulated coating to the substrate using a bar coater to achieve a uniform wet film thickness (e.g., 40 μm).
- Immediately pass the coated substrate through the UV curing unit. The belt speed and lamp intensity should be adjusted to deliver the desired UV dose (see Table 2 for example parameters).
- Allow the cured coating to cool to room temperature before handling and testing.

Protocol 3: Evaluation of Cured Coating Properties

This protocol outlines standard methods for assessing the performance of the cured coating.

1. Pendulum Hardness Test (ASTM D4366):

- Apparatus: Pendulum hardness tester (e.g., König or Persoz type).
- Procedure:
 - Place the cured coating panel on the tester's platform.
 - Gently lower the pendulum onto the coating surface.
 - Deflect the pendulum to a specified angle and release it.
 - Measure the time in seconds it takes for the amplitude of the pendulum's swing to decrease to a defined angle. A longer time indicates a harder surface.

2. Adhesion Test (ASTM D3359 - Cross-Hatch Test):

- Apparatus: Cross-hatch cutter with multiple blades, pressure-sensitive tape.
- Procedure:
 - Use the cross-hatch cutter to make a series of parallel cuts through the coating to the substrate.
 - Make a second series of cuts at a 90-degree angle to the first, creating a lattice pattern.

- Brush the area to remove any loose flakes.
- Apply a piece of pressure-sensitive tape firmly over the lattice.
- Rapidly pull the tape off at a 180-degree angle.
- Examine the lattice area and classify the adhesion according to the ASTM scale (5B: no detachment, to 0B: more than 65% detachment).

3. Gloss Measurement (ASTM D523):

- Apparatus: Gloss meter (e.g., at 20°, 60°, and 85° geometries).
- Procedure:
 - Calibrate the gloss meter using the supplied standards.
 - Place the gloss meter on the surface of the cured coating.
 - Record the gloss value in Gloss Units (GU). For high-gloss coatings, a 60° geometry is standard.

Data Presentation

The following tables present representative quantitative data for a UV-curable coating based on a urethane acrylate oligomer, TPGDA reactive diluent, and varying concentrations of **4-Aminobenzophenone** with a constant level of an amine synergist.

Table 1: Example UV-Curable Coating Formulations

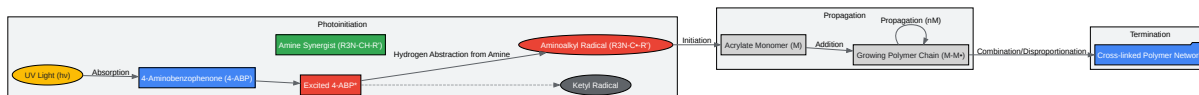
Component	Formulation 1 (wt%)	Formulation 2 (wt%)	Formulation 3 (wt%)
Urethane Acrylate Oligomer	60	59	58
TPGDA	35	35	35
4- Aminobenzophenone	2	3	4
Amine Synergist (EHA)	3	3	3
Total	100	100	100

Table 2: Curing Parameters and Performance of Cured Coatings

Property	Formulation 1	Formulation 2	Formulation 3
Curing Conditions			
UV Lamp Intensity	100 mW/cm ²	100 mW/cm ²	100 mW/cm ²
UV Dose	1000 mJ/cm ²	1000 mJ/cm ²	1000 mJ/cm ²
Performance Metrics			
Pendulum Hardness (s)	110	125	135
Adhesion (ASTM D3359)	5B	5B	5B
Gloss (60° GU)	88	90	92

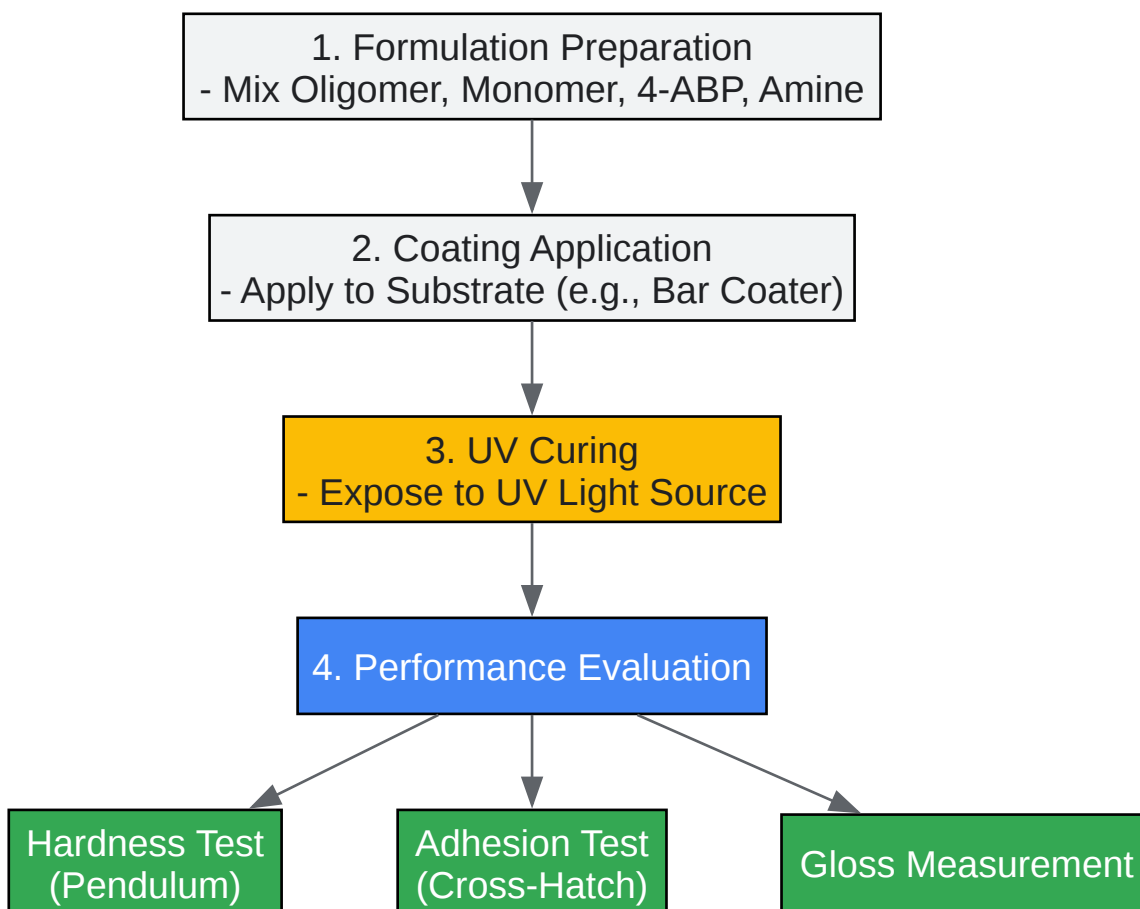
Note: The data presented in these tables are illustrative and may vary depending on the specific raw materials, substrate, and curing equipment used.

Visualizations



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Caption: UV Curing Mechanism with **4-Aminobenzophenone**.



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Caption: Experimental Workflow for UV Curing Coatings.

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References

- 1. researchgate.net [researchgate.net]
- 2. pcimag.com [pcimag.com]
- 3. researchgate.net [researchgate.net]
- 4. EP2550250A2 - Amine synergists and their use in radiation curing - Google Patents [patents.google.com]
- 5. Effect of Amine Synergists on the Electron Beam Curing Properties of Acrylate Based Coatings - Radtech [radtech-europe.com]
- 6. researchgate.net [researchgate.net]
- 7. WO1999018134A1 - Uv cured coatings containing tertiary amino alcohols - Google Patents [patents.google.com]
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